

Sulfo-SANPAH: Detailed Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Sulfo-SANPAH

Cat. No.: B1682525

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For researchers, scientists, and drug development professionals, proper handling and storage of reagents are paramount for reproducible and reliable experimental outcomes. This document provides detailed application notes and protocols for the effective use of **Sulfo-SANPAH**, a heterobifunctional crosslinker.

Sulfo-SANPAH (Sulfosuccinimidyl 6-(4'-azido-2'-nitrophenylamino)hexanoate) is a valuable tool in bioconjugation and molecular biology research.[1][2] It contains an amine-reactive N-hydroxysuccinimide (NHS) ester and a photoactivatable nitrophenyl azide group, allowing for the covalent crosslinking of molecules.[1][3] The sulfosuccinimidyl group enhances its water solubility.[2][4]

Storage and Handling Procedures

Proper storage and handling of **Sulfo-SANPAH** are critical to maintain its reactivity. The compound is sensitive to moisture and light.[1][5]

Storage:

- Upon receipt, it is recommended to store **Sulfo-SANPAH** at -20°C.[1][2][5] Some suppliers suggest that for long-term storage (months to years), -20°C is appropriate, while for short-term storage (days to weeks), 0-4°C is acceptable.[2] Stock solutions in DMSO can be stored at -80°C for up to 6 months or -20°C for up to 1 month.[6][7]

- The vial should be kept tightly closed and protected from moisture and direct sunlight.^{[5][8]} It is advisable to blanket the product under desiccated, inert gas.^[5]
- To prevent condensation, the vial should be allowed to equilibrate to room temperature before opening.^{[1][5]}

Handling:

- Due to its potential as an eye irritant, appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection, should be worn.^{[8][9][10]}
- Work in a well-ventilated area and avoid the formation of dust or aerosols.^{[8][10]}
- In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.^{[8][9]} If eye irritation persists, seek medical attention.^{[8][9][11]}
- For skin contact, wash thoroughly with soap and water.^[8]
- Spilled material should be scooped up without creating dust and stored in a suitable, closed container for disposal.^[8]

Physicochemical and Reactive Properties

A summary of the key quantitative data for **Sulfo-SANPAH** is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	492.40 g/mol	[1][5][8]
Spacer Arm Length	18.2 Å	[1][5][12]
Photoactivation Wavelength	300-460 nm	[1][5]
Solubility	Water soluble up to 10 mM; also soluble in DMSO and DMF	[1][2]
Reactive Groups	N-hydroxysuccinimide (NHS) ester (reacts with primary amines); Nitrophenyl azide (photoactivatable)	[1][3]

Experimental Protocols

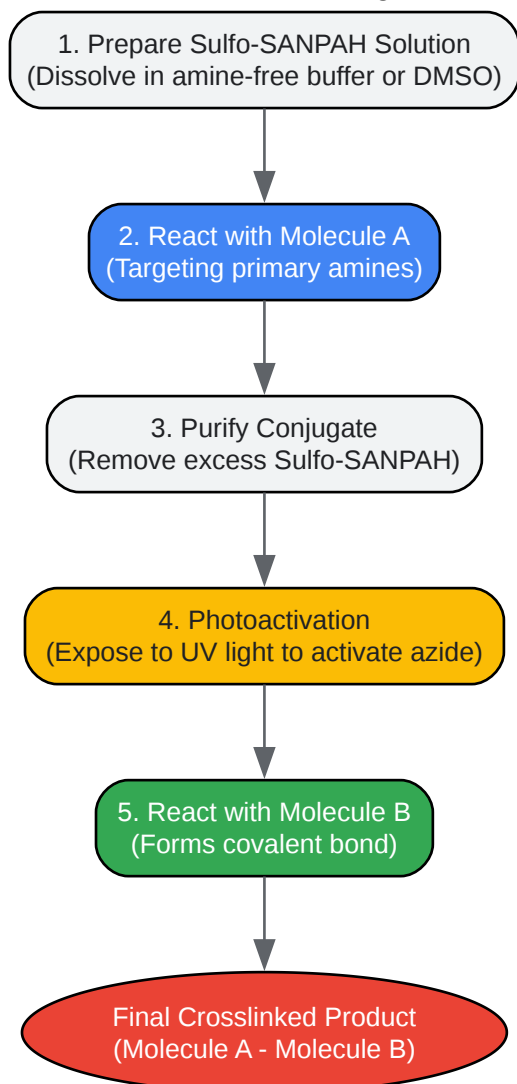
The following is a generalized protocol for using **Sulfo-SANPAH** as a crosslinker. The specific concentrations and reaction times may need to be optimized for individual applications.

Materials

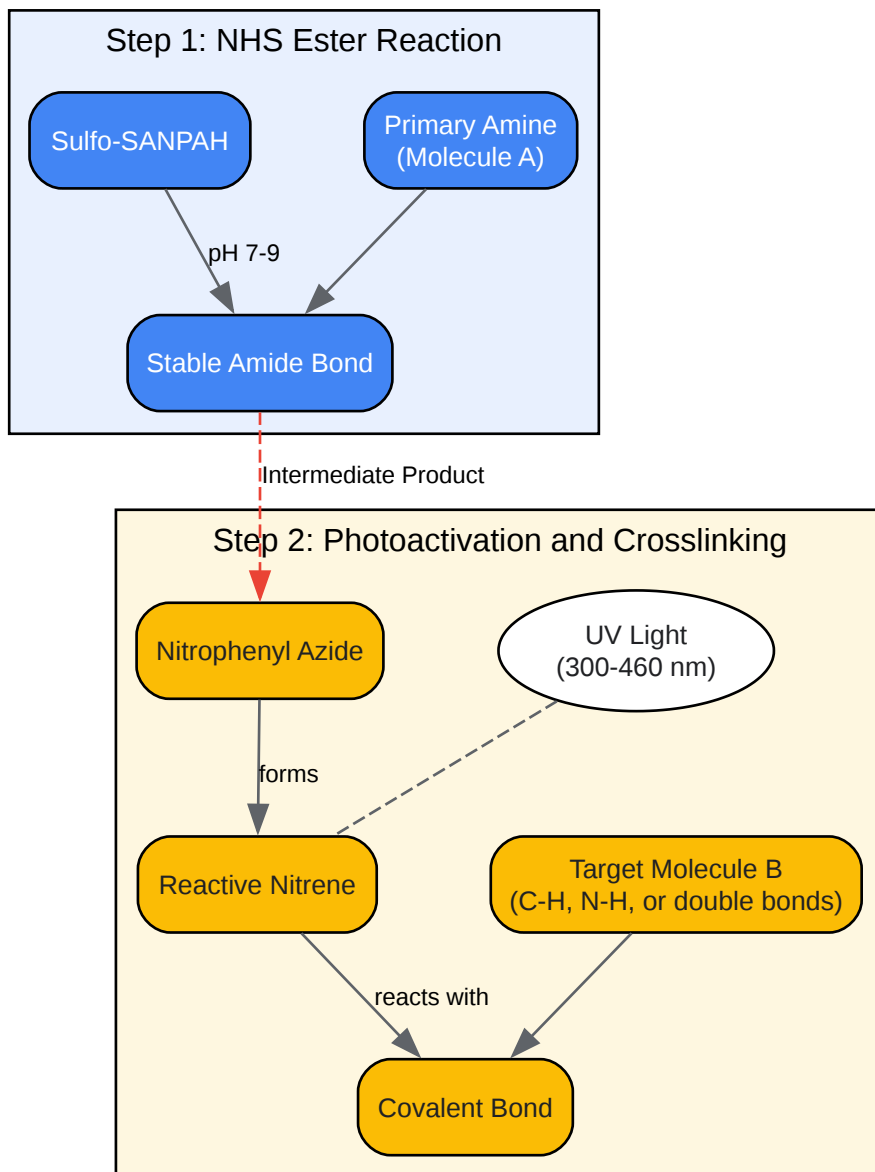
- **Sulfo-SANPAH**
- Molecule A (containing primary amines)
- Molecule B (target for photo-crosslinking)
- Reaction Buffer: Amine-free and sulfhydryl-free buffer, pH 7-9 (e.g., 20 mM sodium phosphate, 150 mM NaCl; 20 mM HEPES; 100 mM carbonate/bicarbonate; 50 mM borate).
[1] Do not use buffers containing Tris or glycine.[1]
- Quenching Buffer (optional): e.g., 25-60 mM Tris
- UV Lamp (300-460 nm emission)[1][5]
- Desalting column or dialysis equipment

Workflow Diagram

Sulfo-SANPAH Crosslinking Workflow



Sulfo-SANPAH Reaction Mechanism



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